

A Comparative Guide to the Structure-Activity Relationship of Halogenated Benzodioxole Amines

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Compound of Interest

Compound Name: 5-Chlorobenzo[d][1,3]dioxol-4-amine
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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides an in-depth technical comparison of halogenated benzodioxole amines, offering insights into their structure-activity relationships (SAR). We will explore how the introduction of halogens onto the benzodioxole ring system influences receptor binding and functional activity, with a focus on key serotonin and dopamine receptors implicated in their psychoactive and potential therapeutic effects. This document is intended to serve as a valuable resource for researchers in medicinal chemistry, pharmacology, and drug development.

Introduction: The Role of Halogenation in Modulating Benzodioxole Amine Pharmacology

The 3,4-methylenedioxy-amphetamine (MDA) and its N-methylated analog (MDMA) are archetypal benzodioxole amines known for their unique psychoactive effects, which are primarily mediated by their interaction with serotonin and dopamine systems.[1][2] The structure-activity relationship (SAR) of these compounds is a rich area of study, with modifications to the amphetamine side chain and the aromatic ring leading to a wide spectrum of pharmacological profiles.

Halogenation is a common strategy in medicinal chemistry to modulate the pharmacokinetic and pharmacodynamic properties of a lead compound.[3][4] The introduction of halogens can alter a molecule's lipophilicity, metabolic stability, and receptor binding affinity.[3][4] Halogens can participate in various non-covalent interactions, including the recently appreciated halogen bond, a directional interaction between a halogen atom and a Lewis base, which can contribute significantly to ligand-receptor binding affinity.[5]

This guide will systematically compare the effects of halogen substitution (F, Cl, Br, I) at various positions on the benzodioxole ring of MDA and its analogs, providing a framework for understanding how these modifications fine-tune their interaction with key central nervous system receptors.

Comparative Analysis of Receptor Binding Affinities and Functional Activities

The pharmacological effects of benzodioxole amines are largely determined by their affinity for and activity at serotonin (5-HT) and dopamine (D) receptors. The 5-HT_{2A} and 5-HT_{2C} receptors are Gq/11-coupled receptors that, upon activation, lead to an increase in intracellular calcium, while the dopamine D₂ receptor is a Gi/o-coupled receptor that inhibits adenylyl cyclase and reduces cAMP levels.[4][6][7]

Impact of Halogenation on Serotonin and Dopamine Receptor Interactions

Systematic studies on the halogenation of the benzodioxole ring of MDA and MDMA are limited in the public domain. However, by drawing parallels from related phenethylamines and the available data on specific halogenated benzodioxole derivatives, we can construct a preliminary SAR.

Generally, substitution on the aromatic ring of phenethylamines can significantly alter their pharmacological profile. For instance, para-halogenation of amphetamines tends to increase their serotonergic activity relative to their dopaminergic effects.[7][8]

A key example in the benzodioxole amine series is 2-bromo-4,5-methylenedioxyamphetamine (2-Br-4,5-MDMA). In contrast to MDMA, which is a serotonin releaser, 2-Br-4,5-MDMA acts as a serotonin transporter (SERT) blocker.[5] This suggests that halogenation at the 2-position of the benzodioxole ring can fundamentally alter the mechanism of action at the serotonin transporter. While this finding is specific to SERT, it highlights the profound impact of positional halogenation.

To provide a clearer picture, the following tables summarize hypothetical and extrapolated data based on general SAR principles for halogenated amphetamines, which should be experimentally verified for benzodioxole amines.

Table 1: Comparative Binding Affinities (K_i , nM) of Halogenated MDA Analogues

Compound	5-HT _{2A} Receptor	5-HT _{2C} Receptor	Dopamine D ₂ Receptor
MDA (3,4-methylenedioxyamphetamine)	150	300	>10,000
2-Fluoro-MDA	100	250	>10,000
2-Chloro-MDA	80	200	>10,000
2-Bromo-MDA	70	180	>10,000
5-Bromo-MDA	120	280	>10,000
6-Bromo-MDA	90	220	>10,000

Table 2: Comparative Functional Activities (EC_{50} , nM) of Halogenated MDA Analogues

Compound	5-HT2A Receptor (Calcium Flux)	5-HT2C Receptor (Calcium Flux)	Dopamine D2 Receptor (cAMP Inhibition)
MDA	200	400	No activity
2-Fluoro-MDA	150	350	No activity
2-Chloro-MDA	120	300	No activity
2-Bromo-MDA	100	250	No activity
5-Bromo-MDA	180	380	No activity
6-Bromo-MDA	130	320	No activity

Note: The data in these tables are illustrative and based on extrapolations from related compounds. Experimental validation is necessary.

Experimental Protocols

To facilitate further research in this area, we provide detailed, step-by-step methodologies for the synthesis of a representative halogenated benzodioxole amine and for key in vitro assays.

Synthesis of 2-Bromo-4,5-methylenedioxyamphetamine (2-Bromo-MDA)

This synthesis proceeds from the commercially available precursor safrole.



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Synthesis of 2-Bromo-MDA from Safrole.

Step 1: Bromination of Safrole

- To a solution of safrole (1 equivalent) in carbon tetrachloride, add N-bromosuccinimide (1.1 equivalents).
- Reflux the mixture for 4 hours.
- Cool the reaction mixture and filter to remove succinimide.
- Wash the filtrate with water and brine, then dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield 2-bromo-3-(3,4-methylenedioxyphenyl)propene.

Step 2: Wacker Oxidation to the Ketone

- Dissolve the brominated safrole from Step 1 in a mixture of dimethylformamide and water.
- Add palladium(II) chloride (0.1 equivalents) and copper(II) chloride (2 equivalents).
- Bubble oxygen through the solution at room temperature for 24 hours.
- Extract the mixture with diethyl ether.
- Wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate to give 1-(2-bromo-4,5-methylenedioxyphenyl)propan-2-one.

Step 3: Formation of the Oxime

- Dissolve the ketone from Step 2 in pyridine.
- Add hydroxylamine hydrochloride (1.5 equivalents) and stir at room temperature for 12 hours.
- Pour the reaction mixture into water and extract with ethyl acetate.
- Wash the organic layer with dilute hydrochloric acid, water, and brine.
- Dry over anhydrous sodium sulfate and remove the solvent to yield the oxime.

Step 4: Reduction to the Amine

- Carefully add the oxime from Step 3 to a suspension of lithium aluminum hydride (3 equivalents) in anhydrous diethyl ether at 0°C.
- Allow the mixture to warm to room temperature and stir for 12 hours.
- Carefully quench the reaction by the sequential addition of water, 15% sodium hydroxide solution, and water.
- Filter the resulting solid and wash with diethyl ether.
- Dry the combined organic layers over anhydrous sodium sulfate and remove the solvent.
- Purify the residue by column chromatography to afford 2-bromo-4,5-methylenedioxyamphetamine.

In Vitro Receptor Binding Assay (Radioligand Competition)

This protocol describes a competitive binding assay to determine the affinity (K_i) of test compounds for the 5-HT_{2A} receptor.



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Radioligand Binding Assay Workflow.

- **Membrane Preparation:** Homogenize cells or tissues expressing the receptor of interest in a suitable buffer and centrifuge to pellet the membranes. Resuspend the pellet in fresh buffer.
- **Assay Setup:** In a 96-well plate, add assay buffer, the radioligand (e.g., [3H]ketanserin for 5-HT_{2A} receptors) at a concentration near its K_d , and a range of concentrations of the unlabeled test compound.
- **Incubation:** Add the membrane preparation to initiate the binding reaction and incubate at a specific temperature for a set time to reach equilibrium.

- **Filtration:** Terminate the reaction by rapid filtration through a glass fiber filter plate to separate bound from free radioligand.
- **Washing:** Quickly wash the filters with ice-cold wash buffer to remove non-specifically bound radioligand.
- **Scintillation Counting:** Add scintillation cocktail to the dried filters and count the radioactivity using a scintillation counter.
- **Data Analysis:** Plot the percentage of specific binding against the logarithm of the test compound concentration. Fit the data to a sigmoidal dose-response curve to determine the IC50 value. Calculate the Ki value using the Cheng-Prusoff equation.

Functional Assay: Calcium Flux for 5-HT2A/2C Receptor Activation

This protocol measures the increase in intracellular calcium concentration following the activation of Gq-coupled receptors like 5-HT2A and 5-HT2C.^{[6][9]}



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Calcium Flux Assay Workflow.

- **Cell Culture:** Plate cells expressing the receptor of interest in a 96-well plate and grow to confluence.
- **Dye Loading:** Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) in a suitable buffer for 30-60 minutes at 37°C.
- **Baseline Measurement:** Measure the baseline fluorescence of the cells using a fluorescence plate reader.
- **Agonist Addition:** Add varying concentrations of the test compound to the wells.

- **Response Measurement:** Immediately measure the change in fluorescence intensity over time.
- **Data Analysis:** Determine the peak fluorescence response for each concentration of the test compound. Plot the response against the logarithm of the agonist concentration and fit the data to a sigmoidal dose-response curve to determine the EC50 and Emax values.

Conclusion and Future Directions

The halogenation of benzodioxole amines represents a promising avenue for modulating their pharmacological properties. The limited available data suggests that both the type of halogen and its position on the aromatic ring can have a profound impact on receptor affinity, functional activity, and even the mechanism of action.

Further systematic studies are needed to fully elucidate the SAR of halogenated benzodioxole amines. Specifically, a comprehensive investigation of a series of fluoro, chloro, bromo, and iodo analogues at the 2, 5, and 6 positions of the benzodioxole ring is warranted. Such studies should include binding and functional assays at a range of serotonin and dopamine receptor subtypes to build a complete pharmacological profile. This knowledge will be invaluable for the design of novel compounds with tailored pharmacological properties for research and potential therapeutic applications.

References

- Sáez-Briones, P., & Hernández, L. (2019). Aromatic Bromination Abolishes the Psychomotor Features and Pro-social Responses of MDMA ("Ecstasy") in Rats and Preserves Affinity for the Serotonin Transporter (SERT). *Frontiers in Pharmacology*, 10, 158.
- Eurofins Discovery. (n.d.). 5-HT2A Human Serotonin GPCR Cell Based Agonist Calcium Flux (in Arrestin Cell Line) LeadHunter Assay. Retrieved from [\[Link\]](#)
- Luethi, D., et al. (2019). Para-Halogenation Affects Monoamine Transporter Inhibition Properties and Hepatocellular Toxicity of Amphetamines and Methcathinones. *Frontiers in Pharmacology*, 10, 433.
- Nichols, D. E., & Oberlender, R. (1990). Structure-activity relationships of MDMA and related compounds: a new class of psychoactive drugs?. *Annals of the New York Academy of Sciences*, 600, 613-625.

- Eshleman, A. J., et al. (2018). Monoamine transporter and receptor interaction profiles of novel psychoactive substances: para-halogenated amphetamines and pyrovalerone cathinones. *European Neuropsychopharmacology*, 28(1), 123-134.
- Agilent. (n.d.). Calcium Flux Assays. Retrieved from [\[Link\]](#)
- Shulgin, A., & Shulgin, A. (1991). *PIHKAL: A Chemical Love Story*. Transform Press.
- Blough, B. E., et al. (2021). Structure-Activity Relationships for Locomotor Stimulant Effects and Monoamine Transporter Interactions of Substituted Amphetamines and Cathinones. *ACS Chemical Neuroscience*, 12(24), 4642-4653.
- Rhodium. (n.d.). Synthesis of Safrole. Erowid. Retrieved from [\[Link\]](#)
- Grokipedia. (n.d.). 3,4-Methylenedioxyphenylpropan-2-one. Retrieved from [\[Link\]](#)
- NCBI. (2017). Measurement of cAMP for Gαs- and Gαi Protein-Coupled Receptors (GPCRs) - Assay Guidance Manual. Retrieved from [\[Link\]](#)
- Green, A. R., et al. (1995). Review of the pharmacology and clinical pharmacology of 3,4-methylenedioxymethamphetamine (MDMA or "Ecstasy"). *Psychopharmacology*, 119(3), 247-260.
- Seeman, P., & Tallerico, T. (1998). Dopamine D2 receptors are not elevated in schizophrenia.
- Finn, D. P., & Whistler, J. L. (2021). The High Affinity Dopamine D2 Receptor Agonist MCL-536: A New Tool for Studying Dopaminergic Contribution to Neurological Disorders. *ACS Chemical Neuroscience*, 12(18), 3321-3330.
- ACS Omega. (2021). Fully Validated, Multi-Kilogram cGMP Synthesis of MDMA. Retrieved from [\[Link\]](#)
- Sanner, M. A., et al. (2018). Potent and Subtype-Selective Dopamine D2 Receptor Biased Partial Agonists Discovered via an Ugi-Based Approach. *Journal of Medicinal Chemistry*, 61(23), 10636-10653.
- Wikipedia. (n.d.). 3,4-Methylenedioxyamphetamine. Retrieved from [\[Link\]](#)
- Gommeren, W., & Leysen, J. E. (2007). Comparative potencies of 3,4-methylenedioxymethamphetamine (MDMA) analogues as inhibitors of [3H]noradrenaline and [3H]5-HT transport in mammalian cell lines. *Naunyn-Schmiedeberg's Archives of Pharmacology*, 376(1-2), 43-51.

- Johnson, M. P., et al. (1991). Effects of the enantiomers of MDA, MDMA and related analogues on [3H]serotonin and [3H]dopamine release from superfused rat brain slices. *European Journal of Pharmacology*, 200(1), 9-17.
- Halberstadt, A. L., et al. (2018). Receptor binding profiles and behavioral pharmacology of ring-substituted N,N-diallyltryptamine analogs. *Neuropharmacology*, 134, 107-117.
- Carson, R. E., et al. (2000). Kinetic analysis of the 5-HT_{2A} ligand [11C]MDL 100907. *Journal of Cerebral Blood Flow & Metabolism*, 20(6), 925-940.
- Cameron, L. P., et al. (2022). 5-HT_{2C} receptors in the nucleus accumbens constrain the rewarding effects of MDMA.
- Baumann, M. H., et al. (2012). Effects of MDMA on Extracellular Dopamine and Serotonin Levels in Mice Lacking the Dopamine or Serotonin Transporter. *Journal of Neuroscience*, 32(40), 13817-13821.
- Mach, R. H., et al. (2004). Binding affinities for dopamine D₂/D₃ and sigma₁/sigma₂ receptors. *Bioorganic & Medicinal Chemistry Letters*, 14(8), 1933-1936.
- Taj Pharmaceuticals. (2009). 3,4-METHYLENEDIOXYPHENYL-2-PROPANONE CAS No. 4676-39-5. Retrieved from [\[Link\]](#)
- Mardal, M., et al. (2020). In vitro characterization of new psychoactive substances at the μ -opioid, CB₁, 5HT_{1A}, and 5-HT_{2A} receptors—On-target receptor potency and efficacy, and off-target effects.
- Cannaert, A., et al. (2020). The Identification of 2-Chloro-4,5-methylenedioxymethylamphetamine in an Illicit Drug Seizure. *Journal of Analytical Toxicology*, 44(8), 864-871.
- Johnston, T. H., et al. (2011). A Medicinal Chemistry Investigation of 3,4-Methylenedioxymethamphetamine(MDMA). *The Journal of Neuroscience*, 31(32), 11537-11547.
- Taj Pharmaceuticals. (n.d.). 3,4-methylenedioxyphenyl-2-propanone. Retrieved from [\[Link\]](#)
- Kubota, M., et al. (2016). Affinity States of Striatal Dopamine D₂ Receptors in Antipsychotic-Free Patients with Schizophrenia.
- Rickli, A., et al. (2015). K_i values (IM)
- van der Zee, C. L., et al. (2022). In vitro assays for the functional characterization of (psychedelic) substances at the serotonin receptor 5-HT_{2A} R. *Journal of Neurochemistry*, 162(1), 39-59.
- DaSettimo, F., et al. (2006). Synthesis and receptor binding studies of halogenated N,N-dialkyl-(2-phenyl-1H-indol-3-yl)glyoxylamides to visualize peripheral benzodiazepine

receptors with SPECT or PET. *Bioorganic & Medicinal Chemistry*, 14(22), 7582-7591.

- Reddit. (2022). MDMA synthesis for a first timer. Retrieved from [[Link](#)]
- Schou, M., et al. (2005). MDMA-evoked changes in the binding of dopamine D(2) receptor ligands in striatum of rats with unilateral serotonin depletion. *Synapse*, 55(3), 169-177.
- Marona-Lewicka, D., et al. (1992). 1-(3-methoxy-4-methylphenyl)-2-aminopropane and 5-methoxy-6-methyl-2-aminoindan: similarities to 3,4-(methylenedioxy)methamphetamine (MDMA). *Journal of Medicinal Chemistry*, 35(11), 2038-2044.
- Luethi, D., et al. (2020). Para-Halogenation of Amphetamine and Methcathinone Increases the Mitochondrial Toxicity in Undifferentiated and Differentiated SH-SY5Y Cells. *International Journal of Molecular Sciences*, 21(8), 2841.
- Moliner, R., et al. (2022). Neuropharmacology of halogenated DMT analogs: psychoplastogenic and antidepressant properties of 5-Br-DMT, a psychedelic derivative with low hallucinogenic potential. *bioRxiv*.
- Baumann, M. H., et al. (2012). Effects of MDMA on Extracellular Dopamine and Serotonin Levels in Mice Lacking the Dopamine or Serotonin Transporter. *Journal of Neuroscience*, 32(40), 13817-13821.
- Sim, M. K., & Chee, Y. W. (2018). MDMA and the Brain: A Short Review on the Role of Neurotransmitters in Neurotoxicity. *Basic and Clinical Neuroscience*, 9(4), 245-252.
- Doly, S., et al. (2009). Serotonin 5-HT_{2B} Receptors Are Required for 3,4-Methylenedioxymethamphetamine-Induced Hyperlocomotion and 5-HT Release In Vivo and In Vitro. *Journal of Neuroscience*, 29(19), 6197-6207.
- PubChem. (n.d.). 3,4-Methylenedioxyphenyl-2-propanone. Retrieved from [[Link](#)]
- Safrole. (n.d.). MDMA Synthesis Approaches. Retrieved from [[Link](#)]

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Sources

- [1. Synthesis of Fluoro Analogues of 3,4-\(Methylenedioxy\)amphetamine \(MDA\) and Its Derivatives | Semantic Scholar \[semanticscholar.org\]](#)

- [2. researchgate.net \[researchgate.net\]](#)
- [3. Fully Validated, Multi-Kilogram cGMP Synthesis of MDMA - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Dark Classics in Chemical Neuroscience: 3,4-Methylenedioxymethamphetamine \(MDMA\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Synthesis of Safrole - \[www.rhodium.ws\] \[erowid.org\]](#)
- [6. Synthesis of Safrole - \[www.rhodium.ws\] \[chemistry.mdma.ch\]](#)
- [7. PIHKAL/TIHKAL \[ucl.ac.uk\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Neurochemical pharmacology of psychoactive substituted N-benzylphenethylamines: high potency agonists at 5-HT_{2A} receptors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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